

C18H19BrN4O5 as a tool compound in molecular biology

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Compound of Interest

Compound Name: C18H19BrN4O5

Cat. No.: B15172104

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Unidentified Compound: C18H19BrN4O5

Initial searches for the chemical formula **C18H19BrN4O5** did not yield a specific, well-characterized tool compound used in molecular biology. The formula does not correspond to a widely recognized research chemical, and search results point to multiple, distinct compounds with different molecular formulas.

To provide accurate and detailed Application Notes and Protocols, a more specific identifier for the compound of interest is required. Researchers, scientists, and drug development professionals rely on precise information, and proceeding with an unconfirmed compound could lead to inaccurate and unreliable experimental design.

We request the user to provide additional information, such as:

- **Common Name or Trivial Name:** The name under which the compound is typically published or sold.
- **Chemical Abstract Service (CAS) Number:** A unique numerical identifier assigned to every chemical substance.
- **Commercial Vendor and Product Number:** Information from the supplier of the compound.
- **Relevant Publication:** A scientific paper describing the synthesis or use of the compound.

Once a specific compound is identified, we can proceed with a comprehensive literature search to generate the requested detailed Application Notes, Experimental Protocols, data tables, and signaling pathway diagrams.

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